

Diethyl Acetylenedicarboxylate (CAS 762-21-0): A Technical Guide

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Compound of Interest

Compound Name: Diethyl acetylenedicarboxylate

Cat. No.: B1200262

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Diethyl acetylenedicarboxylate (DEAD), with the CAS number 762-21-0, is a highly versatile and reactive organic compound.[1] Characterized by a carbon-carbon triple bond flanked by two ethyl ester functional groups, DEAD is a powerful electrophile and a key building block in synthetic organic chemistry.[2][3] Its pronounced electrophilicity, a result of the electron-withdrawing nature of the two carboxylate groups, makes it an excellent substrate for a wide array of chemical transformations.[2] This technical guide provides a comprehensive overview of the properties, synthesis, and key applications of **diethyl acetylenedicarboxylate**, with a focus on its utility in the synthesis of complex molecules and pharmacologically relevant scaffolds.

Core Properties of Diethyl Acetylenedicarboxylate

A summary of the key physical, chemical, and safety properties of **diethyl acetylenedicarboxylate** is presented below for easy reference.

Physical and Chemical Properties

Property	Value	Reference(s)
CAS Number	762-21-0	[1][4]
Molecular Formula	C ₈ H ₁₀ O ₄	[1][2][4]
Molecular Weight	170.16 g/mol	[2][4][5]
Appearance	Clear, light yellow liquid	[1][2][6]
Odor	Disagreeable, pungent	[3][6]
Boiling Point	107-110 °C at 11 mmHg	[2][4][6]
Melting Point	1-3 °C	[7]
Density	1.063 g/mL at 25 °C	[2][4][6]
Refractive Index (n _{20/D})	1.443	[2][4][6]
Solubility	Soluble in ethanol, ethyl ether, CCl ₄ ; Insoluble in water	[1][6][7]

Spectroscopic Data

Spectrum Type	Key Features/Notes
¹ H NMR	Spectra available from various sources.
¹³ C NMR	Spectra available from various sources.
Infrared (IR)	Spectra available from various sources.
Mass Spectrometry (MS)	Spectra available from various sources.

Safety and Handling

Hazard	Description	Precautionary Measures	Reference(s)
GHS Pictograms	GHS05 (Corrosion)	Wear protective gloves, clothing, eye, and face protection.	[4]
Signal Word	Danger	[4]	
Hazard Statements	H314: Causes severe skin burns and eye damage.	Do not breathe mist/vapors/spray. Wash skin thoroughly after handling.	[4][5][8]
Toxicological Effects	Dermatotoxin (skin burns), Lacrimator, Toxic Pneumonitis.	Use only in a well-ventilated area or under a chemical fume hood.	[5][8]
Storage	Store at 2-8°C in a dry, cool, and well-ventilated place. Keep container tightly closed. Protect from light.	Incompatible with acids, bases, and reducing agents.	[1][4][8]
Flash Point	94 °C (201.2 °F) - closed cup	Keep away from heat, sparks, and open flames.	[4]

Key Reactions and Experimental Protocols

The unique electronic structure of **diethyl acetylenedicarboxylate** makes it a valuable reagent in a variety of important organic reactions, particularly in the synthesis of heterocyclic compounds.[1][6]

Cycloaddition Reactions (Diels-Alder)

As a potent dienophile, DEAD readily participates in [4+2] cycloaddition reactions with a wide range of dienes to form substituted cyclohexene derivatives.[2] This reactivity is a cornerstone

of its utility in constructing complex cyclic systems.[2]

This protocol is a general representation based on literature procedures for microwave-assisted Diels-Alder reactions.

- Materials: **Diethyl acetylenedicarboxylate** (DEAD), Furan, Aluminum (III) chloride (AlCl_3), Dichloromethane (CH_2Cl_2), Teflon container suitable for microwave synthesis.
- Procedure:
 - In a clean, dry Teflon container, dissolve **diethyl acetylenedicarboxylate** (1.0 mmol) and furan (1.2 mmol) in dichloromethane (5 mL).
 - Carefully add a catalytic amount of AlCl_3 (0.1 mmol) to the solution.
 - Seal the container and place it in a domestic microwave oven.
 - Irradiate the mixture at a low power setting for a short duration (e.g., 1-5 minutes), monitoring the reaction progress by TLC. Caution: Microwave reactions can generate significant pressure. Ensure the reaction vessel is designed for this purpose and follow all safety guidelines for the microwave reactor.
 - After completion, cool the reaction mixture to room temperature.
 - Quench the reaction by the slow addition of a saturated aqueous solution of sodium bicarbonate.
 - Extract the aqueous layer with dichloromethane (3 x 10 mL).
 - Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
 - Purify the crude product by column chromatography on silica gel.

Michael Addition Reactions

The highly electrophilic nature of the alkyne in DEAD makes it an excellent Michael acceptor for a variety of nucleophiles, including amines, thiols, and carbanions.[2][3] This reaction is

fundamental for the formation of new carbon-carbon and carbon-heteroatom bonds.

This protocol is a generalized procedure based on established methods for the aza-Michael addition to activated alkynes.

- Materials: **Diethyl acetylenedicarboxylate** (DEAD), Primary amine (e.g., benzylamine), Anhydrous tetrahydrofuran (THF).
- Procedure:
 - In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve **diethyl acetylenedicarboxylate** (1.0 mmol) in anhydrous THF (10 mL).
 - To this solution, add the primary amine (1.0 mmol) dropwise at room temperature with stirring.
 - Continue stirring the reaction mixture at room temperature and monitor its progress using Thin Layer Chromatography (TLC).
 - Upon completion of the reaction, remove the solvent under reduced pressure.
 - The resulting crude product can be purified by column chromatography on silica gel or by recrystallization.

Synthesis of Heterocyclic Compounds

A significant application of **diethyl acetylenedicarboxylate** in drug development and medicinal chemistry is its use as a precursor for the synthesis of a wide variety of biologically active heterocyclic compounds.^{[1][7]}

Thiazolidinones are a class of heterocyclic compounds known for their diverse pharmacological activities.

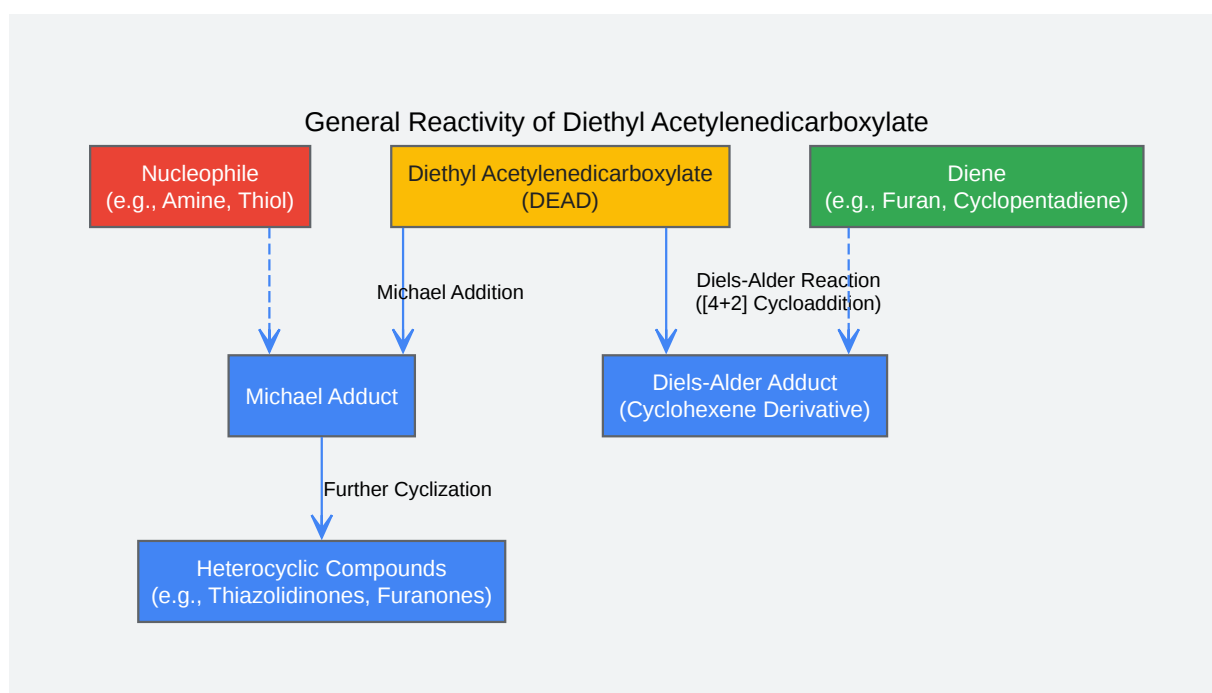
This is a representative one-pot procedure.

- Materials: A suitable thiosemicarbazone, **Diethyl acetylenedicarboxylate** (DEAD), Ethyl acetate.

- Procedure:
 - Dissolve the thiosemicarbazone (1.0 mmol) in ethyl acetate (20 mL) in a round-bottom flask.
 - To this solution, add **diethyl acetylenedicarboxylate** (1.0 mmol) dropwise with stirring at room temperature.
 - Continue to stir the reaction mixture at ambient temperature for 2.5 to 5 hours, monitoring the reaction by TLC.
 - If a precipitate forms, collect it by vacuum filtration and wash with cold ethyl acetate.
 - If no precipitate forms, concentrate the reaction mixture under reduced pressure and purify the residue by column chromatography on silica gel.

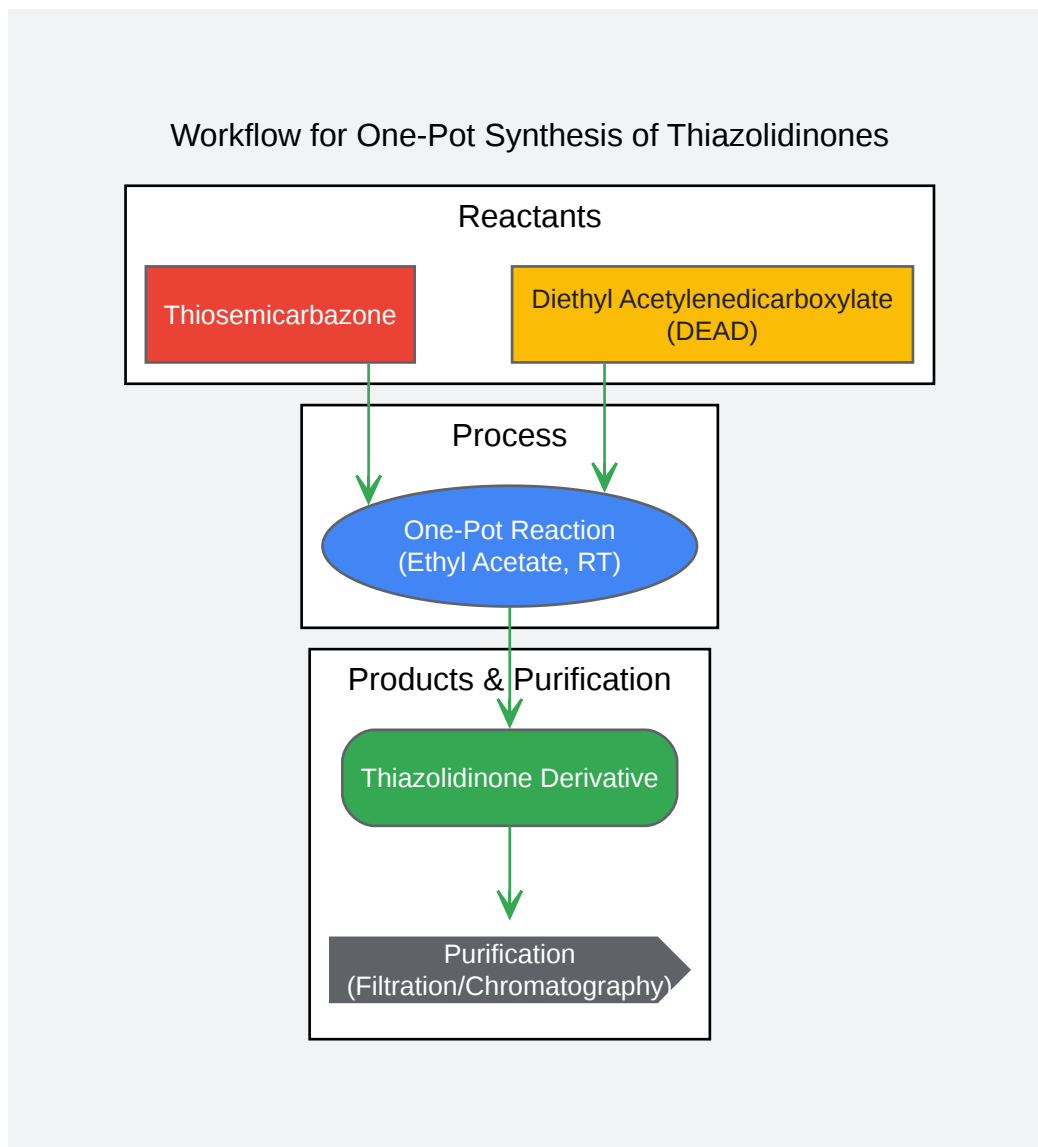
Visualizing Reaction Workflows

The following diagrams, generated using the DOT language, illustrate the logical flow of the key synthetic transformations involving **diethyl acetylenedicarboxylate**.



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Caption: Core reactivity pathways of **diethyl acetylenedicarboxylate**.



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Caption: One-pot synthesis of thiazolidinones using DEAD.

Applications in Drug Development and Beyond

The versatility of **diethyl acetylenedicarboxylate** as a synthetic intermediate has led to its widespread use in the development of new pharmaceutical agents and other advanced

materials.[1][2] Its ability to participate in a multitude of reactions allows for the efficient construction of complex molecular architectures from relatively simple starting materials.

- Medicinal Chemistry: DEAD is instrumental in the synthesis of various heterocyclic systems that form the core of many drug candidates.[1][2] These include derivatives of thiazolidinone, furanone, and other nitrogen- and sulfur-containing rings which have shown a broad spectrum of biological activities, including antimicrobial, anti-inflammatory, and anticancer properties.[3][6][9]
- Protein Cross-Linking: **Diethyl acetylenedicarboxylate** has been utilized as a protein cross-linking agent, a valuable tool for studying protein structure and function.[4][6][7]
- Materials Science: The unique chemical properties of DEAD are also leveraged in materials science for the synthesis and modification of polymers and coatings.[2]

Conclusion

Diethyl acetylenedicarboxylate is a powerful and versatile reagent in organic synthesis with significant applications in drug discovery and materials science. Its high electrophilicity and ability to participate in a wide range of chemical transformations, most notably cycloaddition and Michael addition reactions, make it an indispensable tool for the construction of complex molecular frameworks. A thorough understanding of its properties, reactivity, and handling is crucial for its effective and safe utilization in a research and development setting.

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